

Application Notes and Protocols for pKKKRKV Peptide-Mediated Plasmid DNA Nuclear Uptake

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Compound of Interest

Compound Name: Nls (pkkkrkv)

Cat. No.: B12294744

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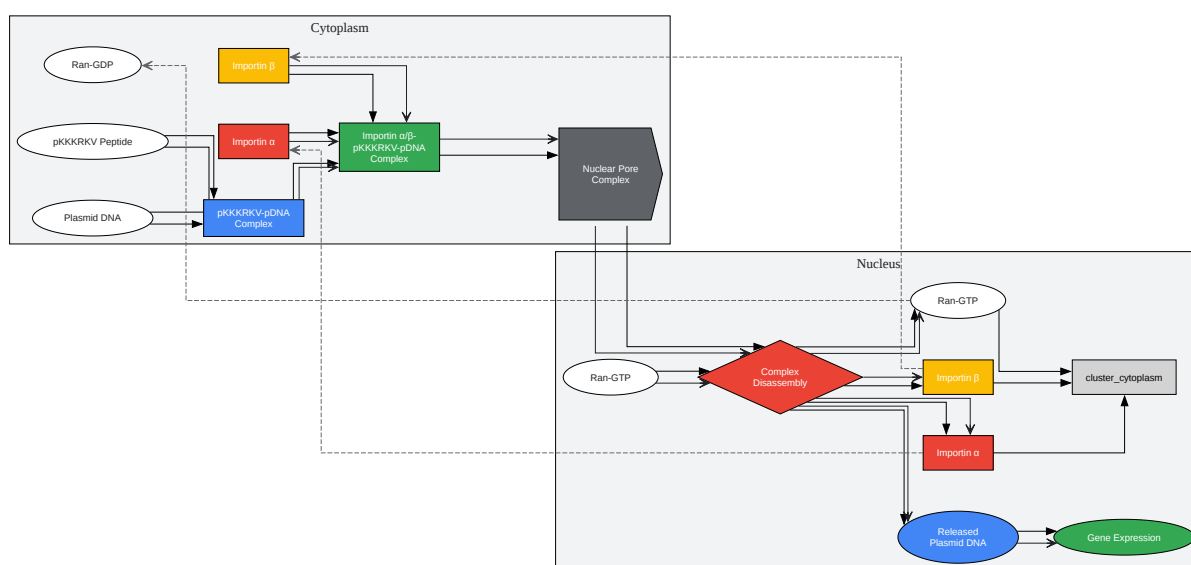
For Researchers, Scientists, and Drug Development Professionals

Introduction

The delivery of plasmid DNA into the nucleus of eukaryotic cells is a critical step for successful gene expression in various research and therapeutic applications. The nuclear envelope presents a significant barrier to the passive diffusion of large macromolecules like plasmids. The pKKKRKV peptide, a short amino acid sequence (Pro-Lys-Lys-Lys-Arg-Lys-Val), is a well-characterized nuclear localization signal (NLS) derived from the SV40 large T antigen.[1][2][3] This peptide has been shown to significantly enhance the nuclear uptake of plasmid DNA, thereby increasing transfection efficiency across various cell types.[4] These application notes provide a comprehensive overview of the pKKKRKV peptide, its mechanism of action, and detailed protocols for its use in enhancing plasmid DNA nuclear delivery.

Mechanism of Action

The pKKKRKV peptide functions by hijacking the cell's natural nuclear import machinery, specifically the importin pathway. The positively charged amino acid residues of the pKKKRKV peptide are recognized by importin α , a cytosolic receptor protein.[5] This binding event initiates the formation of a ternary complex with importin β . The entire complex, carrying the plasmid DNA, is then actively transported through the nuclear pore complex (NPC) into the nucleus. This process is an energy-dependent mechanism that facilitates the efficient translocation of the genetic material to its site of action.



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Caption: pKKKRKV-mediated nuclear import pathway.

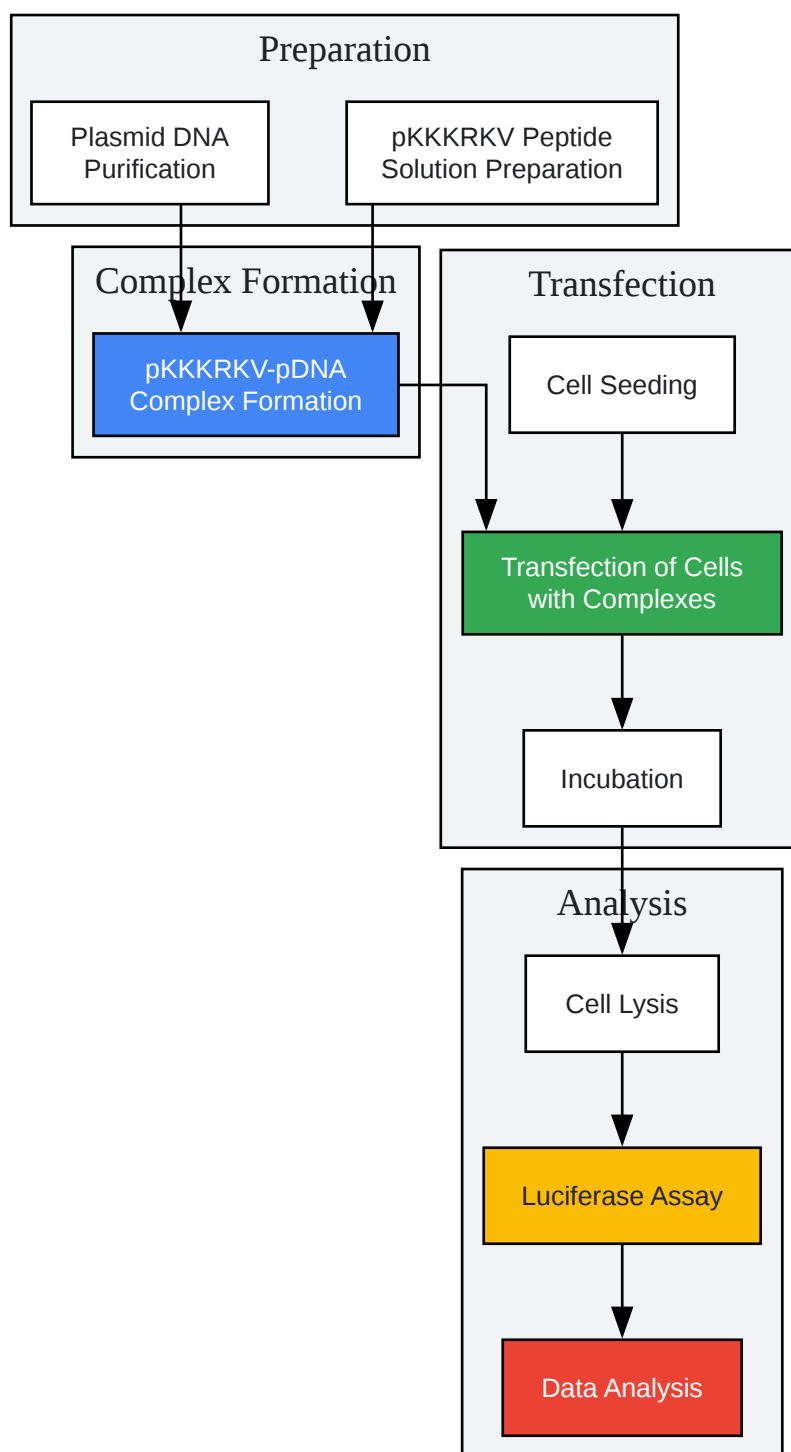
Quantitative Data on Transfection Efficiency

The inclusion of the pKKKRKV peptide in transfection protocols has been demonstrated to significantly enhance gene expression. The following table summarizes the reported enhancement in transfection efficiency across different studies and cell lines.

Cell Line	Transfection Reagent	Reporter Gene	Fold Increase in Transfection Efficiency (with pKKKRKV)	Reference
HeLa	Cationic Lipid	Luciferase	10 to 1,000-fold	
3T3	Cationic Lipid/Polymer	Luciferase	10 to 1,000-fold	
NIH 3T3	Poly(agmatine/N, N'-cystamine-bis-acrylamide)	Not Specified	5.7-fold	
HeLa	Chitosan	Not Specified	74-fold	
Human Monocyte-derived Macrophages	Cationic Vector	Luciferase	Lower enhancement than 3T3 and HeLa	
Rat Dorsal Root Ganglia Neurons	Cationic Vector	Luciferase	Lower enhancement than 3T3 and HeLa	

Experimental Protocols

This section provides detailed protocols for the preparation of pKKKRKV-plasmid DNA complexes and subsequent cell transfection and analysis.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Nuclear localization sequence - Wikipedia [en.wikipedia.org]
- 3. NLS (PKKKRKV) Cell-Penetrating Peptide - Creative Biolabs [creative-biolabs.com]
- 4. Gene delivery: A single nuclear localization signal peptide is sufficient to carry DNA to the cell nucleus - PMC [pmc.ncbi.nlm.nih.gov]
- 5. KoreaMed Synapse [synapse.koreamed.org]
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